

How to prepare Boc-LRR-AMC stock and working solutions

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Compound of Interest

Compound Name: Boc-LRR-AMC

Cat. No.: B1667352

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Application Notes and Protocols for Boc-LRR-AMC

Introduction

Boc-LRR-AMC (Boc-Leu-Arg-Arg-AMC) is a highly sensitive fluorogenic substrate utilized to measure the trypsin-like activity of the 20S and 26S proteasome.[1][2][3] The substrate consists of a tripeptide sequence (Leu-Arg-Arg) linked to a fluorescent group, 7-amino-4-methylcoumarin (AMC). Upon enzymatic cleavage of the peptide by the proteasome, the free AMC is released, which then fluoresces and can be detected.[4] This allows for the quantification of proteasome activity. The excitation and emission wavelengths for AMC are approximately 340-380 nm and 440-460 nm, respectively.[2][4]

Data Presentation

The following table summarizes the key quantitative data for **Boc-LRR-AMC**:

Parameter	Value	Reference
Molecular Weight	773.8 Da	[1][5]
Form	Powder	[1][5]
Solubility	Soluble in DMSO	[1][6]
Storage (Powder)	-20°C	[1][5]
Storage (Stock Solution)	-20°C or -80°C; avoid repeated freeze-thaw cycles	[1][3]
Recommended Stock Solution Concentration	50 mM in DMSO	[1]
Recommended Working Solution Concentration	50 - 200 µM	[1][5]
Excitation Wavelength	340 - 380 nm	[2][4]
Emission Wavelength	440 - 460 nm	[2][4]

Experimental Protocols

Preparation of 50 mM Boc-LRR-AMC Stock Solution

Materials:

- **Boc-LRR-AMC** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer

Protocol:

- Bring the **Boc-LRR-AMC** powder and DMSO to room temperature before use.
- Briefly centrifuge the vial of **Boc-LRR-AMC** powder to ensure all the powder is at the bottom.

- To prepare a 50 mM stock solution, add the appropriate volume of DMSO to the vial of **Boc-LRR-AMC** powder. For example, to 5 mg of **Boc-LRR-AMC** (MW: 773.8 g/mol), add 129.2 μ L of DMSO.
- Vortex the solution thoroughly until all the powder is completely dissolved. Gentle warming in a 50°C water bath can aid in dissolution if necessary.^[1]
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C for long-term storage.^{[1][3]}

Preparation of 100 μ M Boc-LRR-AMC Working Solution

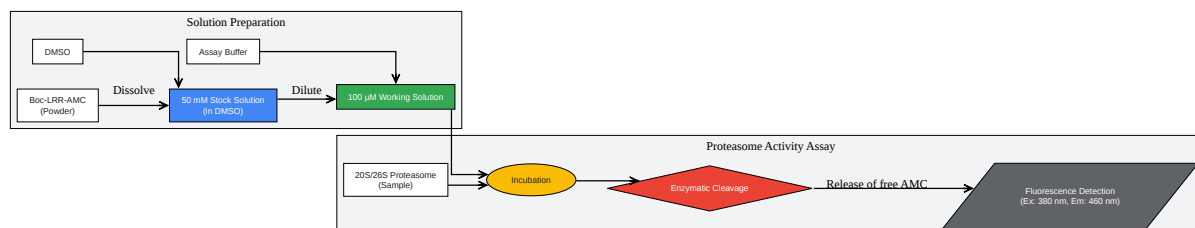
Materials:

- 50 mM **Boc-LRR-AMC** stock solution
- Assay Buffer (e.g., 20 mM Tris, 50 mM NaCl, 2 mM β -mercaptoethanol, pH 7.1 at 37°C)^[1]
- Microcentrifuge tubes

Protocol:

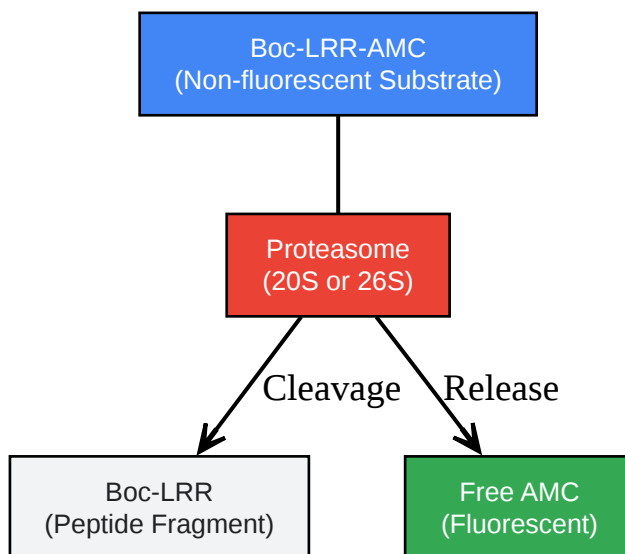
- Thaw an aliquot of the 50 mM **Boc-LRR-AMC** stock solution at room temperature.
- Prepare the desired volume of the working solution by diluting the stock solution with the assay buffer. For example, to prepare 1 mL of 100 μ M working solution, add 2 μ L of the 50 mM stock solution to 998 μ L of assay buffer.
- Vortex the working solution to ensure it is well mixed.
- The working solution is now ready for use in the proteasome activity assay. It is recommended to prepare the working solution fresh on the day of the experiment.

Mandatory Visualization



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Caption: Workflow for preparing **Boc-LRR-AMC** solutions and measuring proteasome activity.



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Caption: Enzymatic cleavage of **Boc-LRR-AMC** by the proteasome.

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